

Molecular structure and formula of 2,3-Dibromo-2-methylbutane

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Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

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An In-depth Technical Guide to 2,3-Dibromo-2-methylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2,3-Dibromo-2-methylbutane**, a halogenated alkane with applications in organic synthesis and as a potential building block in medicinal chemistry.

Molecular Structure and Formula

2,3-Dibromo-2-methylbutane is a vicinal dihalide with the molecular formula $C_5H_{10}Br_2$.^{[1][2]} Its structure features a butane backbone with bromine atoms attached to the second and third carbon atoms, and a methyl group also attached to the second carbon atom.

Molecular Formula: $C_5H_{10}Br_2$

Molecular Weight: 229.941 g/mol ^{[1][2]}

IUPAC Name: **2,3-dibromo-2-methylbutane**^[3]

CAS Registry Number: 594-51-4^{[1][2]}

Canonical SMILES: CC(C(C)(C)Br)Br^[3]

InChI Key: XLTWAJQKAGLQDX-UHFFFAOYSA-N[1][2]

Below is a two-dimensional representation of the molecular structure of **2,3-Dibromo-2-methylbutane**.

Caption: 2D structure of **2,3-Dibromo-2-methylbutane**.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **2,3-Dibromo-2-methylbutane** is presented below. This data is essential for its identification, purification, and application in various chemical processes.

Property	Value
Molecular Formula	C ₅ H ₁₀ Br ₂
Molecular Weight	229.941 g/mol
Appearance	Not available
Boiling Point	Not available
Melting Point	Not available
Density	Not available
¹ H NMR	Predicted data, specific peaks not available.
¹³ C NMR	Predicted data, specific peaks not available.
Mass Spectrometry	Data available in spectral databases.
Infrared Spectroscopy	Data available in spectral databases.

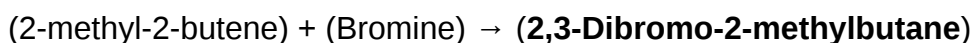
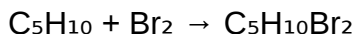
Note: Experimental spectroscopic data for **2,3-Dibromo-2-methylbutane** is not readily available in the public domain. The information on NMR spectra is based on predictions for similar compounds.

Experimental Protocols

Synthesis of 2,3-Dibromo-2-methylbutane

A common method for the synthesis of **2,3-Dibromo-2-methylbutane** is through the electrophilic addition of bromine (Br₂) to 2-methyl-2-butene.^[1]

Reaction:



Detailed Experimental Protocol:

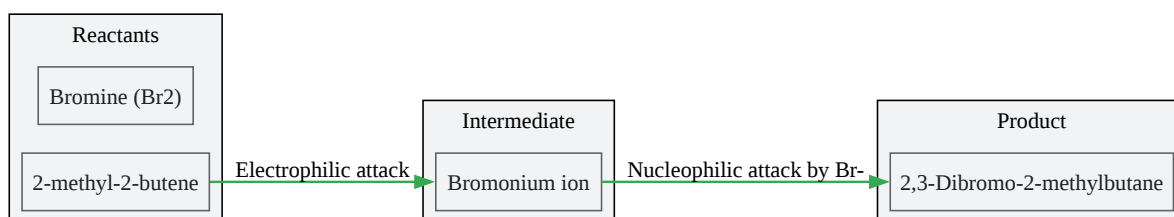
This is a generalized protocol based on the known reaction of alkenes with bromine and may require optimization.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-methyl-2-butene (1 equivalent) in an inert solvent such as dichloromethane or carbon tetrachloride. The reaction should be carried out in a well-ventilated fume hood.
- **Reagent Addition:** Cool the flask in an ice bath. Slowly add a solution of bromine (1 equivalent) in the same solvent from the dropping funnel to the stirred solution of the alkene. The characteristic reddish-brown color of bromine should disappear as it reacts with the alkene.
- **Reaction Monitoring:** The reaction progress can be monitored by the disappearance of the bromine color.
- **Work-up:** Once the reaction is complete, wash the reaction mixture with a saturated aqueous solution of sodium thiosulfate to remove any unreacted bromine. Subsequently, wash with water and then with brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filter, and remove the solvent under reduced pressure. The crude product can be purified by distillation.

Safety Precautions: Bromine is a highly corrosive and toxic substance. All manipulations should be performed in a fume hood with appropriate personal protective equipment, including gloves and safety goggles.

Signaling Pathways and Logical Relationships

The synthesis of **2,3-Dibromo-2-methylbutane** from 2-methyl-2-butene proceeds via an electrophilic addition mechanism. The key steps of this mechanism are visualized in the following diagram.



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Caption: Reaction mechanism for the synthesis of **2,3-Dibromo-2-methylbutane**.

This guide provides foundational information for professionals working with **2,3-Dibromo-2-methylbutane**. Further research may be required for specific applications and to obtain detailed experimental spectroscopic data.

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References

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